An In-depth Technical Guide to 2',5'-Diethoxyacetophenone: Discovery, Synthesis, and Applications

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Compound of Interest

Compound Name:	*2',5'-Diethoxyacetophenone*
CAS No.:	*112434-80-7*
Cat. No.:	*B053415*

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **2',5'-diethoxyacetophenone**, a substituted aromatic ketone. While its specific discovery and a detailed historical timeline are not extensively documented in readily available literature, its synthesis logically follows well-established organic chemistry principles. This guide will delve into the probable synthetic pathways, focusing on the preparation of its key precursor, 2',5'-dihydroxyacetophenone, and its subsequent etherification. Furthermore, we will explore its physicochemical properties and potential applications as an intermediate in organic synthesis and drug discovery, supported by what is known about its analogs.

Introduction: Unveiling 2',5'-Diethoxyacetophenone

2',5'-Diethoxyacetophenone, systematically named 1-(2,5-diethoxyphenyl)ethanone, is an organic compound with the chemical formula $C_{12}H_{16}O_3$.[1] It belongs to the class of

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acetophenones, which are aromatic ketones featuring an acetyl group bonded to a benzene ring. The distinguishing feature of this molecule is the presence of two ethoxy groups at the 2' and 5' positions of the phenyl ring.

While not a widely studied compound in its own right, its structural motifs are present in various biologically active molecules. The di-substituted alkoxybenzene core is a common feature in medicinal chemistry, often imparting favorable pharmacokinetic properties. This guide aims to provide a foundational understanding of this compound for researchers who may encounter it as an intermediate or consider it as a building block in their synthetic endeavors.

The Genesis of a Molecule: A Postulated History and Synthesis

A definitive historical account of the first synthesis of **2',5'-diethoxyacetophenone** is not prominently featured in scientific literature. However, its molecular structure strongly suggests a synthetic lineage rooted in the chemistry of its precursor, 2',5'-dihydroxyacetophenone. The likely historical development and the most logical synthetic routes are detailed below.

The Precursor: Discovery and Synthesis of 2',5'-Dihydroxyacetophenone

The journey to **2',5'-diethoxyacetophenone** almost certainly begins with the synthesis of 2',5'-dihydroxyacetophenone (also known as quinacetophenone). This precursor can be efficiently prepared via the Fries rearrangement of hydroquinone diacetate. This reaction, named after German chemist Karl Theophil Fries, involves the rearrangement of a phenolic ester to a hydroxy aryl ketone, catalyzed by a Lewis acid.

A common procedure involves heating hydroquinone diacetate with anhydrous aluminum chloride.[2] The reaction proceeds through the formation of an acylium ion, which then electrophilically attacks the aromatic ring.

Diagram 1: Fries Rearrangement for the Synthesis of 2',5'-Dihydroxyacetophenone

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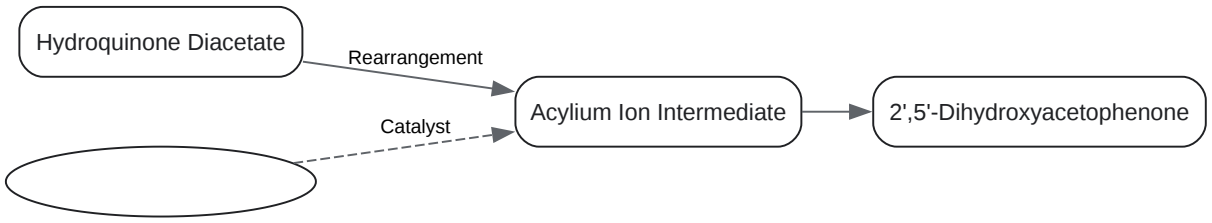

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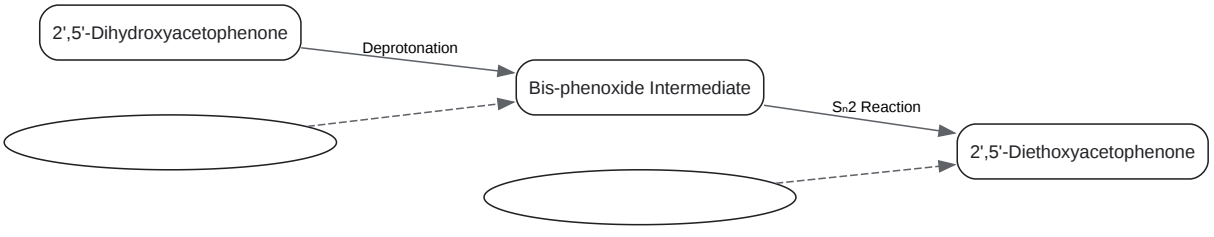
Caption: The Fries rearrangement of hydroquinone diacetate to yield 2',5'-dihydroxyacetophenone.

The Etherification Step: The Williamson Ether Synthesis

With 2',5'-dihydroxyacetophenone in hand, the introduction of the two ethyl groups to form **2',5'-diethoxyacetophenone** is most logically achieved through the Williamson ether synthesis. This classic and versatile method for forming ethers involves the reaction of an alkoxide with a primary alkyl halide.

In this specific synthesis, 2',5'-dihydroxyacetophenone would first be deprotonated with a suitable base, such as sodium hydride or potassium carbonate, to form the corresponding bis-phenoxide. This nucleophilic species would then be reacted with an ethylating agent, typically ethyl iodide or ethyl bromide, in an S_n2 reaction to yield the final product.

Diagram 2: Williamson Ether Synthesis of **2',5'-Diethoxyacetophenone**



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Caption: The Williamson ether synthesis route to **2',5'-diethoxyacetophenone**.

Physicochemical Properties and Characterization

While extensive experimental data for **2',5'-diethoxyacetophenone** is not widely published, its properties can be inferred from its structure and data available from chemical suppliers.

Table 1: Physicochemical Properties of **2',5'-Diethoxyacetophenone**

Property	Value	Source
CAS Number	112434-80-7	[1]
Molecular Formula	$C_{12}H_{16}O_3$	[1]
Molecular Weight	208.25 g/mol	[1]
Appearance	Likely a solid or oil	Inferred
Solubility	Expected to be soluble in common organic solvents	Inferred

Spectroscopic Characterization

The structural elucidation of **2',5'-diethoxyacetophenone** would rely on standard spectroscopic techniques:

- Nuclear Magnetic Resonance (NMR) Spectroscopy:
  - ^{1}H NMR would show characteristic signals for the aromatic protons, the acetyl methyl protons, and the ethoxy groups (a triplet and a quartet). The specific chemical shifts of the aromatic protons would confirm the 1,2,4-substitution pattern.
  - ^{13}C NMR would display distinct resonances for the carbonyl carbon, the aromatic carbons (with and without oxygen substitution), the acetyl methyl carbon, and the two carbons of the ethoxy groups.[3][4]
- Infrared (IR) Spectroscopy: The IR spectrum would be expected to show a strong absorption band for the carbonyl (C=O) stretch of the ketone, typically in the range of 1670-1690 cm^{-1}.

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Absorptions corresponding to C-O-C stretching of the ether linkages and C-H stretching of the aromatic and aliphatic groups would also be present.

- Mass Spectrometry (MS): Mass spectrometry would confirm the molecular weight of the compound with the molecular ion peak (M^+) at m/z 208.25. Fragmentation patterns would likely involve the loss of the acetyl group and parts of the ethoxy chains.

Potential Applications in Research and Development

Given the limited specific literature on **2',5'-diethoxyacetophenone**, its applications are largely projected based on the utility of related acetophenone and alkoxybenzene derivatives.

Intermediate in Organic Synthesis

The primary role of **2',5'-diethoxyacetophenone** is likely as an intermediate in the synthesis of more complex molecules. The ketone functionality can be a handle for various transformations, including:

- Reductions: To form the corresponding alcohol.
- Oxidations: Such as in the Baeyer-Villiger oxidation to form an ester.
- Condensation Reactions: Aldol and Claisen-Schmidt condensations to form larger carbon skeletons.
- Formation of Heterocycles: Serving as a precursor for the synthesis of chalcones, flavones, and other heterocyclic systems.

Building Block in Drug Discovery

The 1,4-dialkoxybenzene moiety is a common scaffold in medicinal chemistry. For instance, the dimethoxy analog, 2',5'-dimethoxyacetophenone, is a known intermediate in the synthesis of various pharmaceutical compounds.[5] By analogy, **2',5'-diethoxyacetophenone** could serve as a starting material for the development of novel therapeutic agents. The ethoxy groups can influence the lipophilicity and metabolic stability of a potential drug molecule compared to methoxy or hydroxy analogs.

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Experimental Protocols

The following are detailed, generalized protocols for the synthesis of **2',5'-diethoxyacetophenone** based on established chemical principles. Researchers should adapt these procedures based on their specific laboratory conditions and safety protocols.

Synthesis of 2',5'-Dihydroxyacetophenone via Fries Rearrangement

Materials:

- Hydroquinone diacetate
- Anhydrous aluminum chloride
- Crushed ice
- Concentrated hydrochloric acid
- Ethanol (for recrystallization)

Procedure:

- In a dry round-bottomed flask equipped with a reflux condenser and a gas trap, combine finely powdered hydroquinone diacetate and anhydrous aluminum chloride.[2]
- Slowly heat the mixture in an oil bath to 110-120 °C. The evolution of hydrogen chloride gas should be observed.[2]
- Gradually increase the temperature to 160-165 °C and maintain for approximately 3 hours.[2]
- Allow the reaction mixture to cool to room temperature.
- Carefully decompose the excess aluminum chloride by slowly adding crushed ice, followed by concentrated hydrochloric acid.
- Collect the resulting solid by vacuum filtration and wash with cold water.

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- Recrystallize the crude product from a suitable solvent, such as aqueous ethanol, to yield pure 2',5'-dihydroxyacetophenone.

Synthesis of **2',5'-Diethoxyacetophenone** via Williamson Ether Synthesis

Materials:

- 2',5'-Dihydroxyacetophenone
- Anhydrous potassium carbonate (or another suitable base)
- Ethyl iodide (or ethyl bromide)
- Anhydrous acetone (or another suitable polar aprotic solvent)

Procedure:

- To a solution of 2',5'-dihydroxyacetophenone in anhydrous acetone, add an excess of anhydrous potassium carbonate.
- Add ethyl iodide to the suspension.
- Reflux the reaction mixture with vigorous stirring for several hours, monitoring the progress by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature and filter to remove the inorganic salts.
- Evaporate the solvent from the filtrate under reduced pressure.
- Purify the resulting crude product by column chromatography or recrystallization to obtain **2',5'-diethoxyacetophenone**.

Conclusion

2',5'-Diethoxyacetophenone represents a molecule of interest primarily as a synthetic intermediate. While its own history of discovery is not well-documented, its synthesis is logically

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derived from well-established and reliable organic reactions: the Fries rearrangement and the Williamson ether synthesis. For researchers in organic synthesis and drug development, understanding the preparation and potential reactivity of this compound provides another tool in the construction of complex molecular architectures. Future studies may yet uncover specific biological activities or material properties of **2',5'-diethoxyacetophenone** itself, further enriching its scientific narrative.

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